

An In-depth Technical Guide to the Commercial Availability and Purity of Diphenylsilane

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Compound of Interest

Compound Name: *Diphenyl-silane*

Cat. No.: *B7780646*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and purity of diphenylsilane ($C_{12}H_{12}Si$), a versatile organosilane intermediate. This document is intended to assist researchers, scientists, and drug development professionals in sourcing high-quality diphenylsilane and implementing robust quality control measures.

Commercial Availability

Diphenylsilane is readily available from a variety of chemical suppliers. Purity levels and available quantities vary by manufacturer, catering to a range of research and development needs.

Major Suppliers and Purity Levels

Several reputable chemical suppliers offer diphenylsilane. The most commonly available purities range from 97% to higher grades, with some suppliers offering purities up to 99.6%. Below is a summary of major suppliers and their typically advertised purities.

Supplier	Stated Purity	Notes
Sigma-Aldrich	97%	Available in various quantities, often packaged in ampules. [1]
Strem Chemicals	min. 97%	-
Tokyo Chemical Industry (TCI)	>97.0% (GC)	Specifies Gas Chromatography (GC) as the method for purity analysis.
Alfa Aesar	97%	A certificate of analysis for a specific lot showed an elemental analysis of 97.5%. [2]
ChemicalBook	98.00% to 99.6%	Lists various suppliers with a range of purities. [2]

Note: Purity specifications can vary between batches. It is crucial to obtain a lot-specific Certificate of Analysis (CoA) for any purchased material.[\[3\]](#)[\[4\]](#)

Pricing and Packaging

Pricing for diphenylsilane is dependent on the supplier, purity, and quantity ordered. Smaller quantities (e.g., 5g, 25g) are typically available for laboratory research, with larger, bulk quantities available upon request for process development and manufacturing.

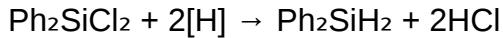
Purity and Impurity Profile

Ensuring the purity of diphenylsilane is critical for its successful application, particularly in sensitive areas such as drug development and materials science. The impurity profile is largely influenced by the synthetic route used for its manufacture.

Common Synthesis Routes and Potential Impurities

The most common laboratory and industrial synthesis of diphenylsilane involves the reduction of diphenyldichlorosilane (Ph_2SiCl_2).

Synthesis Reaction:



Given this primary synthetic pathway, the following are potential impurities:

- Diphenyldichlorosilane (Ph_2SiCl_2): Unreacted starting material is a common impurity. Due to its reactivity with water, it can be corrosive to metals and tissue.
- Diphenylsilanediol ($\text{Ph}_2\text{Si}(\text{OH})_2$): This diol can form from the hydrolysis of diphenyldichlorosilane. Its presence can be accelerated by basic impurities.^[5]
- Siloxanes: Partial hydrolysis and condensation of diphenylsilane or its precursors can lead to the formation of various siloxane oligomers.
- Solvent Residues: Residual solvents from the reaction and purification steps may be present.

Quality Control and Analytical Methodologies

A robust quality control program is essential to verify the purity of diphenylsilane and identify any significant impurities. The following analytical techniques are commonly employed.

Gas Chromatography (GC)

Gas chromatography is a powerful technique for separating and quantifying volatile and semi-volatile compounds, making it well-suited for the analysis of diphenylsilane.

Experimental Protocol (General Methodology):

- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS) is recommended. GC-MS is particularly useful for the identification of unknown impurities.
- Column: A non-polar capillary column, such as a (5%-Phenyl)-methylpolysiloxane (e.g., DB-5 or equivalent), is a good starting point. Typical dimensions are 30 m x 0.25 mm ID x 0.25 μm film thickness.

- Carrier Gas: Helium or Hydrogen at a constant flow rate.
- Injection: A split/splitless injector is typically used. The injection volume and split ratio should be optimized to avoid column overload.
- Temperature Program: A temperature gradient is necessary to separate compounds with different boiling points. A general starting program could be:
 - Initial Temperature: 50 °C, hold for 2 minutes.
 - Ramp: 10 °C/minute to 280 °C.
 - Final Hold: 5-10 minutes.
- This program should be optimized based on the specific instrument and the suspected impurities.
- Sample Preparation:
 - Accurately weigh a sample of diphenylsilane.
 - Dissolve the sample in a high-purity, volatile solvent (e.g., hexane, toluene).
 - The concentration should be optimized to be within the linear range of the detector.
- Quantification: Purity is typically determined by area percent, assuming all components have a similar response factor with an FID. For more accurate quantification, a reference standard of diphenylsilane should be used to create a calibration curve. Impurities can be quantified against this curve or by using their own reference standards if available.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation and purity assessment of diphenylsilane. ^1H , ^{13}C , and ^{29}Si NMR can provide detailed information about the molecule and any impurities present.

Experimental Protocol (General Methodology):

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation:
 - Accurately weigh approximately 5-25 mg of the diphenylsilane sample into a clean, dry vial.
 - Add approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, Benzene-d₆). Ensure the sample is fully dissolved.
 - Filter the solution through a small plug of glass wool in a Pasteur pipette into a clean NMR tube to remove any particulate matter.
 - For quantitative NMR (qNMR), a certified internal standard with a known purity and non-overlapping signals (e.g., 1,2,4,5-tetrachloro-3-nitrobenzene) must be accurately weighed and added to the sample.
- Data Acquisition:
 - ¹H NMR: Acquire a standard proton spectrum. The Si-H protons of diphenylsilane typically appear as a singlet or a multiplet depending on the resolution and coupling to ²⁹Si.
 - ¹³C NMR: Acquire a proton-decoupled carbon spectrum to observe the phenyl carbons.
 - ²⁹Si NMR: This can be useful for identifying other silicon-containing impurities.
- Data Analysis:
 - Purity Assessment: The purity can be estimated by comparing the integration of the diphenylsilane signals to the integration of any impurity signals in the ¹H NMR spectrum.
 - qNMR Analysis: The purity is calculated by comparing the integral of a known diphenylsilane proton signal to the integral of the internal standard's signal, taking into account the number of protons for each signal and the masses of the sample and standard.

Fourier-Transform Infrared (FTIR) Spectroscopy

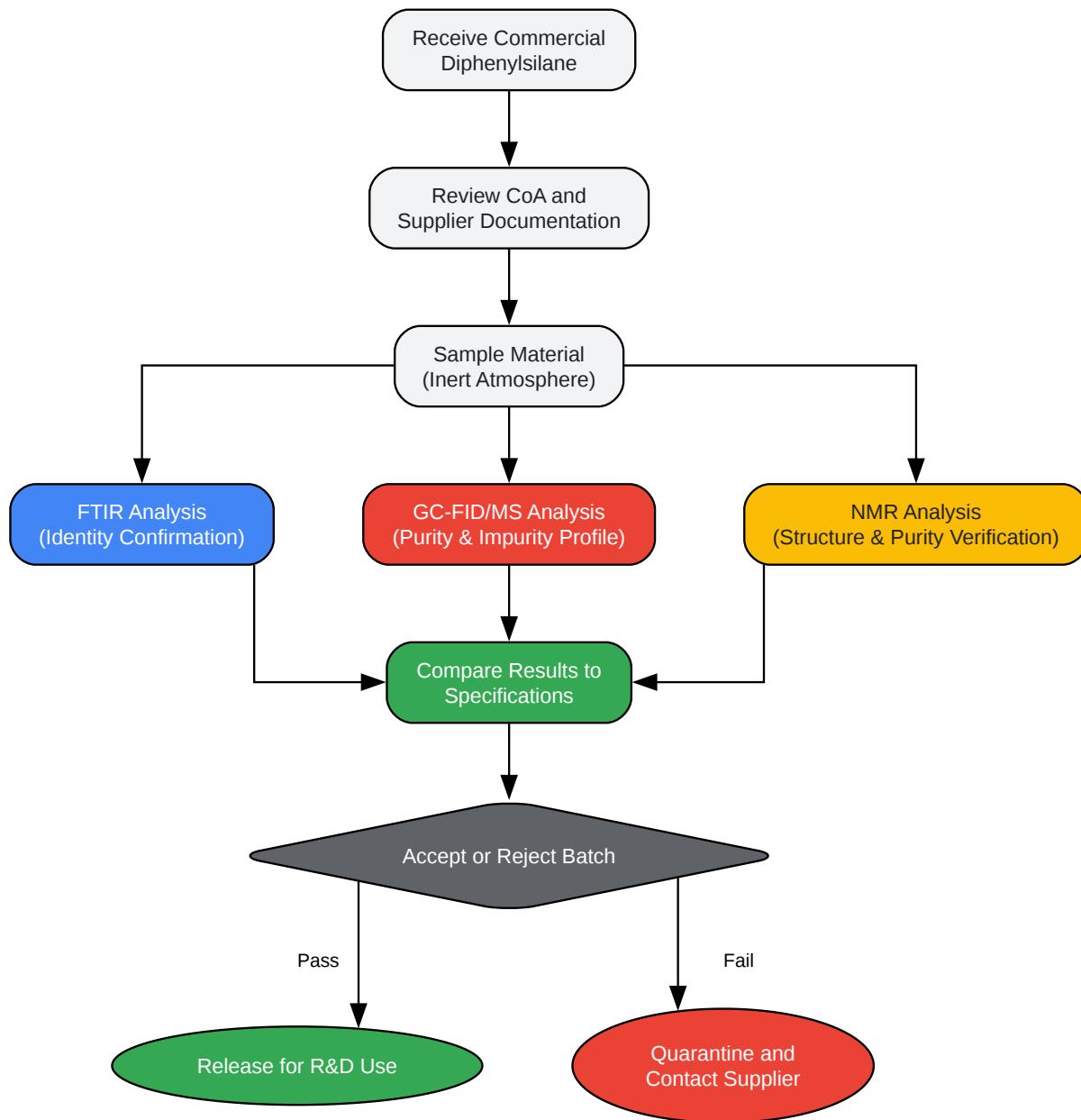
FTIR spectroscopy is a rapid and non-destructive technique used for the identification of functional groups and for confirming the identity of a material.

Experimental Protocol (General Methodology):

- Instrumentation: An FTIR spectrometer, often with an Attenuated Total Reflectance (ATR) accessory for easy analysis of liquids.
- Sample Preparation:
 - Neat Liquid: A drop of the diphenylsilane liquid can be placed between two KBr or NaCl plates.
 - ATR: A drop of the sample is placed directly onto the ATR crystal.
- Data Acquisition:
 - Collect a background spectrum of the clean, empty sample holder or ATR crystal.
 - Collect the sample spectrum. The typical spectral range is 4000-400 cm^{-1} .
- Data Analysis: The resulting spectrum should be compared to a reference spectrum of pure diphenylsilane. Key characteristic peaks include:
 - Si-H stretch: $\sim 2150 \text{ cm}^{-1}$
 - Aromatic C-H stretch: $>3000 \text{ cm}^{-1}$
 - Aromatic C=C stretches: $\sim 1600-1450 \text{ cm}^{-1}$
 - The presence of a broad O-H stretch ($\sim 3300 \text{ cm}^{-1}$) could indicate the presence of diphenylsilanediol.

Quality Control Workflow

A systematic workflow is crucial for ensuring the quality of incoming diphenylsilane.

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Diphenylsilane Quality Control Workflow

Conclusion

The commercial availability of diphenylsilane from various suppliers provides researchers with multiple sourcing options. However, the purity of the material can vary, and a thorough understanding of potential impurities and the implementation of a robust analytical quality control program are essential. By utilizing a combination of GC, NMR, and FTIR, scientists can confidently assess the quality of their diphenylsilane, ensuring the reliability and reproducibility of their research and development activities.

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